

Application Notes and Protocols for Animal Models of Bradykinin-Induced Edema

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Compound of Interest

Compound Name: *Bradykinin*

Cat. No.: *B550075*

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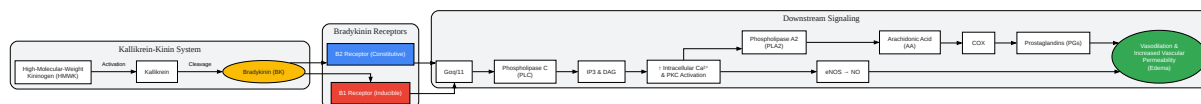
For Researchers, Scientists, and Drug Development Professionals

Introduction

Bradykinin, a potent inflammatory mediator, plays a crucial role in the pathogenesis of edema by increasing vascular permeability. Animal models that recapitulate **bradykinin**-induced edema are indispensable tools for investigating the underlying mechanisms of inflammatory processes and for the preclinical evaluation of novel anti-inflammatory therapeutics. This document provides detailed application notes and protocols for the most commonly employed animal models of **bradykinin**-induced edema, focusing on rodent paw edema.

Signaling Pathways of Bradykinin-Mediated Edema

Bradykinin exerts its effects through the activation of two main G protein-coupled receptors: the B1 receptor (B1R) and the B2 receptor (B2R). The B2R is constitutively expressed and mediates the acute effects of **bradykinin**, while the B1R is typically upregulated during inflammation and tissue injury, contributing to chronic inflammatory states.[1][2] Activation of these receptors on endothelial cells triggers a cascade of intracellular signaling events leading to vasodilation and increased vascular permeability, the hallmarks of edema.



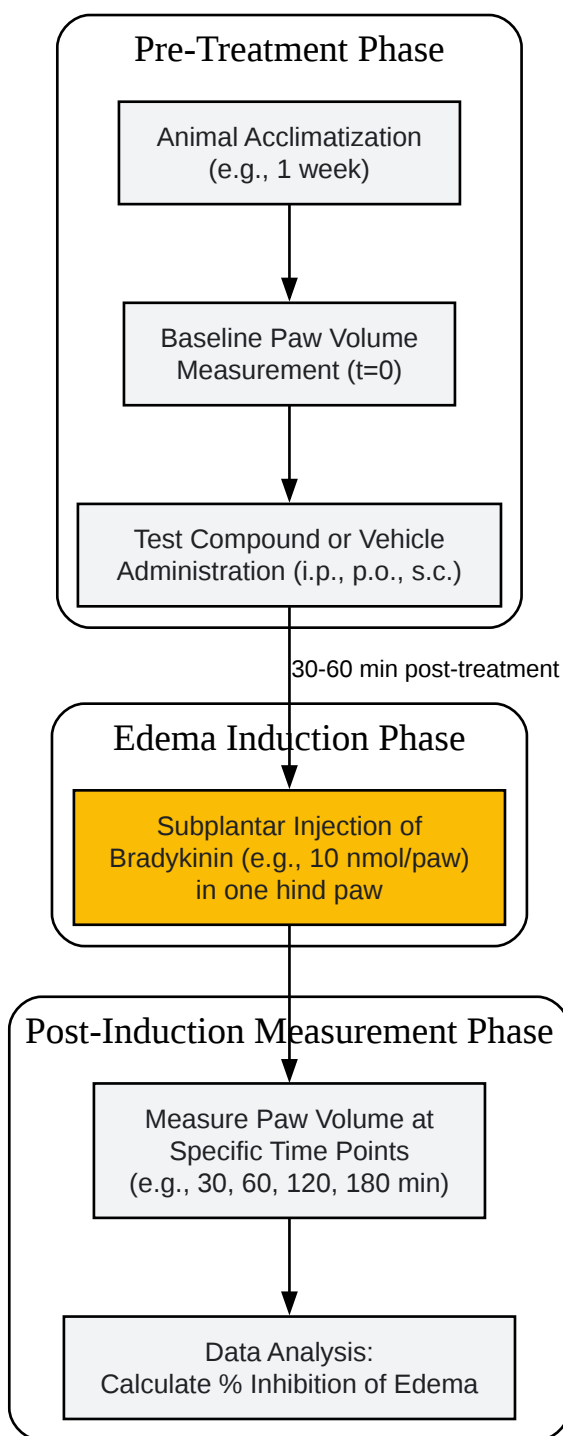
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Caption: **Bradykinin** signaling pathway leading to edema.

Experimental Protocols

The most widely used in vivo model is the rodent paw edema test, which is acute, highly reproducible, and allows for quantitative assessment of edema formation.

Experimental Workflow: Rodent Paw Edema Model



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References

- 1. A modular map of Bradykinin-mediated inflammatory signaling network - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Shocking effects of endothelial bradykinin B1 receptors - PMC [pmc.ncbi.nlm.nih.gov]
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